

N-Methylethanolamine: A Technical Guide to Its Natural Occurrence, Biosynthesis, and Analysis

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Compound of Interest

Compound Name: *meANA*
CAS No.: *21150-19-6*
Cat. No.: *B1210163*

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Executive Summary: N-methylethanolamine (NMEA) is a naturally occurring alkanolamine that serves as a critical intermediate in the biosynthesis of choline, a fundamental component of cell membranes and a precursor to the neurotransmitter acetylcholine. While its presence as a metabolic intermediate is ubiquitous across many organisms, its accumulation as a distinct natural product has been identified in a limited number of plant species. This technical guide provides an in-depth overview of the natural sources of NMEA, its role in key metabolic pathways, and detailed experimental protocols for its extraction and quantification from biological matrices. This document is intended for researchers, scientists, and professionals in the fields of natural product chemistry, biochemistry, and drug development.

Natural Occurrence of N-Methylethanolamine

N-methylethanolamine is primarily recognized as a metabolic intermediate in the choline biosynthesis pathway in plants and animals.^[1] However, it has also been identified as a constituent alkaloid in specific plant species. The most cited natural source of N-methylethanolamine is the lentil seed, from the plant *Vicia lens* (also known as *Lens culinaris*).^{[2][3]} Additionally, its presence has been reported in the plant *Erythrophleum chlorostachys*.^[4]

While identified in these sources, peer-reviewed literature providing specific quantitative concentrations of N-methylethanolamine in these plants is not readily available. The focus of phytochemical analysis in sources like lentils has often been on other compounds such as proteins, other amino acids, and various secondary metabolites.

Quantitative Data Summary

The following table summarizes the known natural sources of N-methylethanolamine. It is important to note the current scarcity of published quantitative data for this compound in natural matrices.

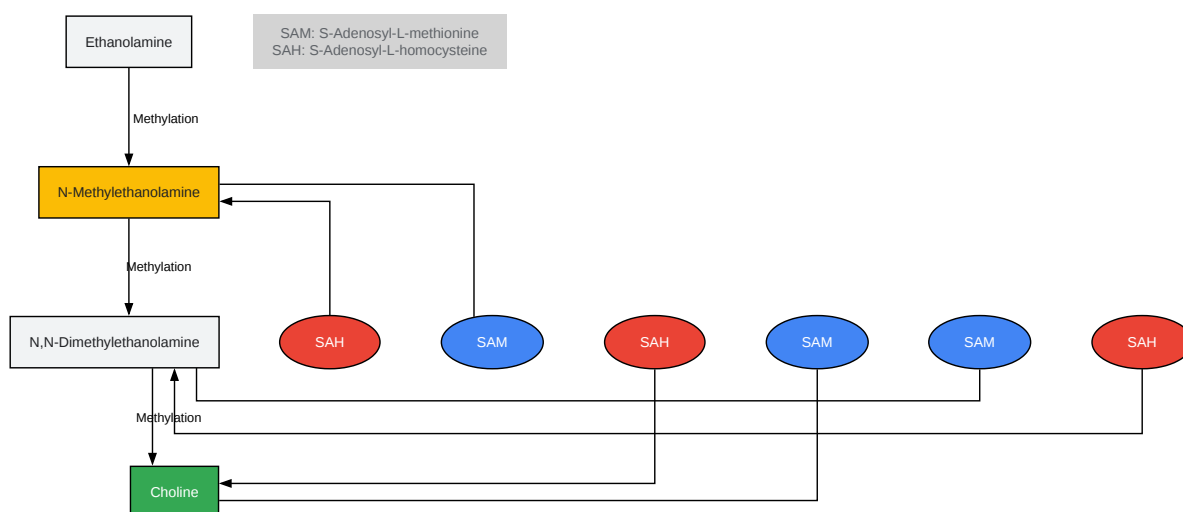
Organism	Common Name	Part of Organism	Concentration	Reference(s)
Vicia lens (syn. Lens culinaris)	Lentil	Seeds	Identified, but quantitative data is not specified in the available literature.	[2] [3]
Erythrophleum chlorostachys	Cooktown Ironwood	Not Specified	Reported, but quantitative data is not specified in the available literature.	[4]
Various Plants & Animals	-	-	Present as a metabolic intermediate in choline biosynthesis.	[1]

Biosynthesis and Metabolic Pathways

In both plants and animals, N-methylethanolamine is a key intermediate in the stepwise methylation pathway that synthesizes choline from ethanolamine.[\[5\]](#) In plants, this process can occur via three parallel routes, involving the methylation of free bases, phospho-bases, or phosphatidyl-bases.[\[6\]](#)

The primary pathway involves the phosphorylation of ethanolamine, followed by three sequential methylation steps catalyzed by S-adenosyl-L-methionine (SAM)-dependent methyltransferases.[6] Phosphoethanolamine N-methyltransferase (PEAMT) is a key enzyme in this process, converting phosphoethanolamine into phosphocholine through the intermediates phosphomethylethanolamine and phosphodimethylethanolamine.[6] N-methylethanolamine is involved when the methylation occurs on the free base before phosphorylation.

The following diagram illustrates the central role of N-methylethanolamine in the biosynthesis of choline.



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Caption: Simplified choline biosynthesis pathway via free base methylation.

Experimental Protocols: Extraction and Quantification

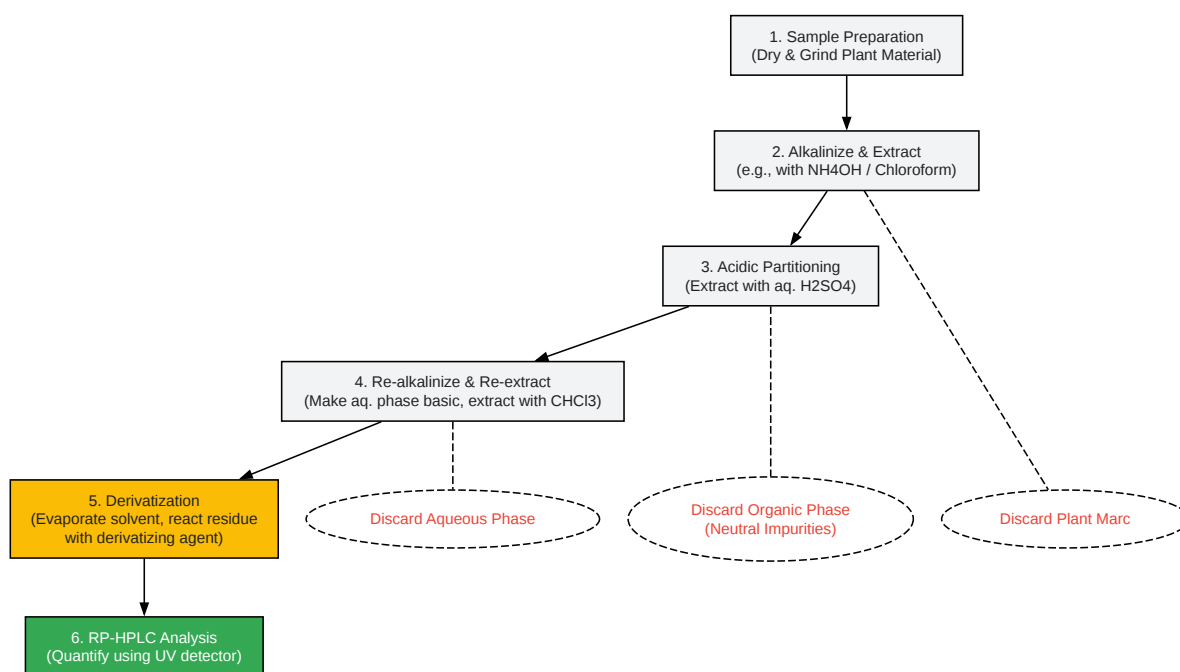
The analysis of N-methylethanolamine from a biological matrix, such as plant seeds, requires a multi-step process involving extraction, purification, and quantification. As NMEA is a basic alkaloid and lacks a strong chromophore, the protocol involves an acid-base extraction followed by HPLC analysis with pre-column derivatization for UV detection.^{[7][8]}

Principle

The protocol is based on the differential solubility of alkaloids in acidic and basic conditions. The basic NMEA is first extracted from the plant material into an organic solvent under alkaline conditions. It is then partitioned into an acidic aqueous phase as a salt, separating it from neutral and weakly basic impurities. Finally, the aqueous phase is made alkaline again, and the free NMEA base is re-extracted into an organic solvent. For quantification, the extracted NMEA is derivatized to attach a UV-absorbing molecule, allowing for sensitive detection by RP-HPLC.

Experimental Workflow Diagram

The following diagram outlines the key stages of the extraction and analysis process.



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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
- 2. [researchgate.net](https://www.researchgate.net) [researchgate.net]

- [3. Qualitative and quantitative screening of amino acids in plant tissues - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. RAPID ANALYTICAL METHODS FOR SOME OF THE MORE COMMON INORGANIC CONSTITUENTS OF PLANT TISSUES - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. ncagr.gov \[ncagr.gov\]](#)
- [7. cabidigitallibrary.org \[cabidigitallibrary.org\]](#)
- [8. !\[\]\(756219e9389f679d57027482aa5cf5fc_img.jpg\)-Methylethanolamine \(unlabeled\) 5 mg/mL in methanol - Cambridge Isotope Laboratories, ULM-10529-1.2 \[isotope.com\]](#)
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